

Advanced NMR Characterization Protocol for Desvenlafaxine N-Dimer Impurity

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Compound of Interest

Compound Name: *O*-Desmethyl Venlafaxine N-Dimer

CAS No.: 1187545-61-4

Cat. No.: B1144479

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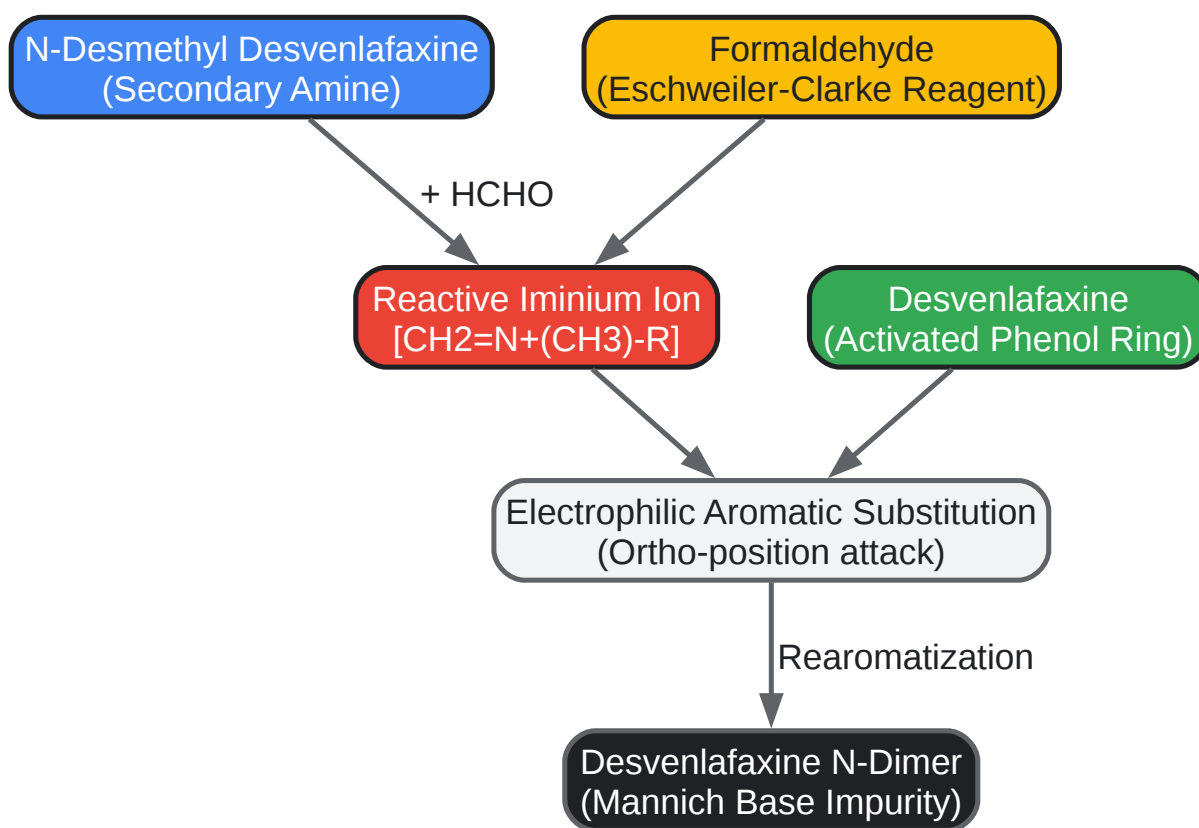
Executive Summary

The identification and control of pharmaceutical impurities is a cornerstone of drug safety and regulatory compliance. In the synthesis of the serotonin-norepinephrine reuptake inhibitor (SNRI) Desvenlafaxine (*O*-desmethylvenlafaxine), several dimeric impurities can form. Among these, the Desvenlafaxine N-Dimer (CAS 1187545-61-4) [1](#) is a critical process impurity. Strict ICH Q3A/Q3B guidelines require its control to levels typically below 0.15% [2](#). While LC-MS can detect its mass (m/z 525.3 $[M+H]^+$), mass spectrometry alone cannot definitively establish the exact regiochemistry of the dimer linkage. This application note details a self-validating Nuclear Magnetic Resonance (NMR) methodology to unambiguously characterize the Desvenlafaxine N-Dimer.

Mechanistic Origin of the N-Dimer Impurity

To characterize an impurity effectively, one must first understand its origin. Desvenlafaxine is often synthesized via the demethylation of venlafaxine or through multi-step processes involving the Eschweiler-Clarke reductive amination of primary/secondary amine intermediates using formaldehyde and formic acid [3](#).

If the methylation is incomplete, residual secondary amine (N-desmethyl desvenlafaxine) remains in the reaction matrix. This secondary amine reacts with excess formaldehyde to form a highly reactive iminium ion. Because the phenol ring of desvenlafaxine is highly activated (electron-rich), the iminium ion undergoes an electrophilic aromatic substitution at the ortho-position of the phenol ring. This classic Mannich-type reaction covalently links two desvenlafaxine units via a methylene bridge attached to the nitrogen, forming the N-Dimer.



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Fig 1: Mechanistic pathway of Desvenlafaxine N-Dimer formation via a Mannich-type reaction.

Analytical Strategy: The Self-Validating NMR Approach

The structural complexity of the N-Dimer (C₃₂H₄₈N₂O₄) requires a multi-dimensional NMR approach.

- **Causality of Solvent Choice:** Desvenlafaxine and its dimeric impurities exhibit limited solubility in non-polar solvents. We utilize DMSO-d₆ [2](#) because it readily dissolves the analyte and disrupts intermolecular hydrogen bonding. This provides sharp, well-resolved resonances for the phenolic hydroxyl groups, which serve as critical anchors for 2D correlations.
- **Causality of 2D Techniques:** While 1D ¹H and ¹³C NMR confirm the correct integration (e.g., 48 protons), they cannot prove connectivity. COSY is used to map the intact aliphatic spin systems. HSQC assigns all protonated carbons. Most importantly, HMBC is the definitive tool for this protocol. While NOESY can show spatial proximity between the two monomeric units, only HMBC can definitively prove the covalent methylene linkage by revealing ³J_{CH} correlations from the bridge protons to the quaternary carbons of the phenol ring.

Step-by-Step NMR Acquisition Protocol

Sample Preparation

- Weigh exactly 15–20 mg of the isolated Desvenlafaxine N-Dimer standard.
- Dissolve the material in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆, 99.9% D) containing 0.03% v/v TMS as an internal reference.
- Vortex the solution for 60 seconds to ensure complete dissolution.
- Transfer the homogeneous solution into a high-quality 5 mm NMR tube, ensuring no air bubbles are trapped in the active volume.

Instrument Setup & Acquisition

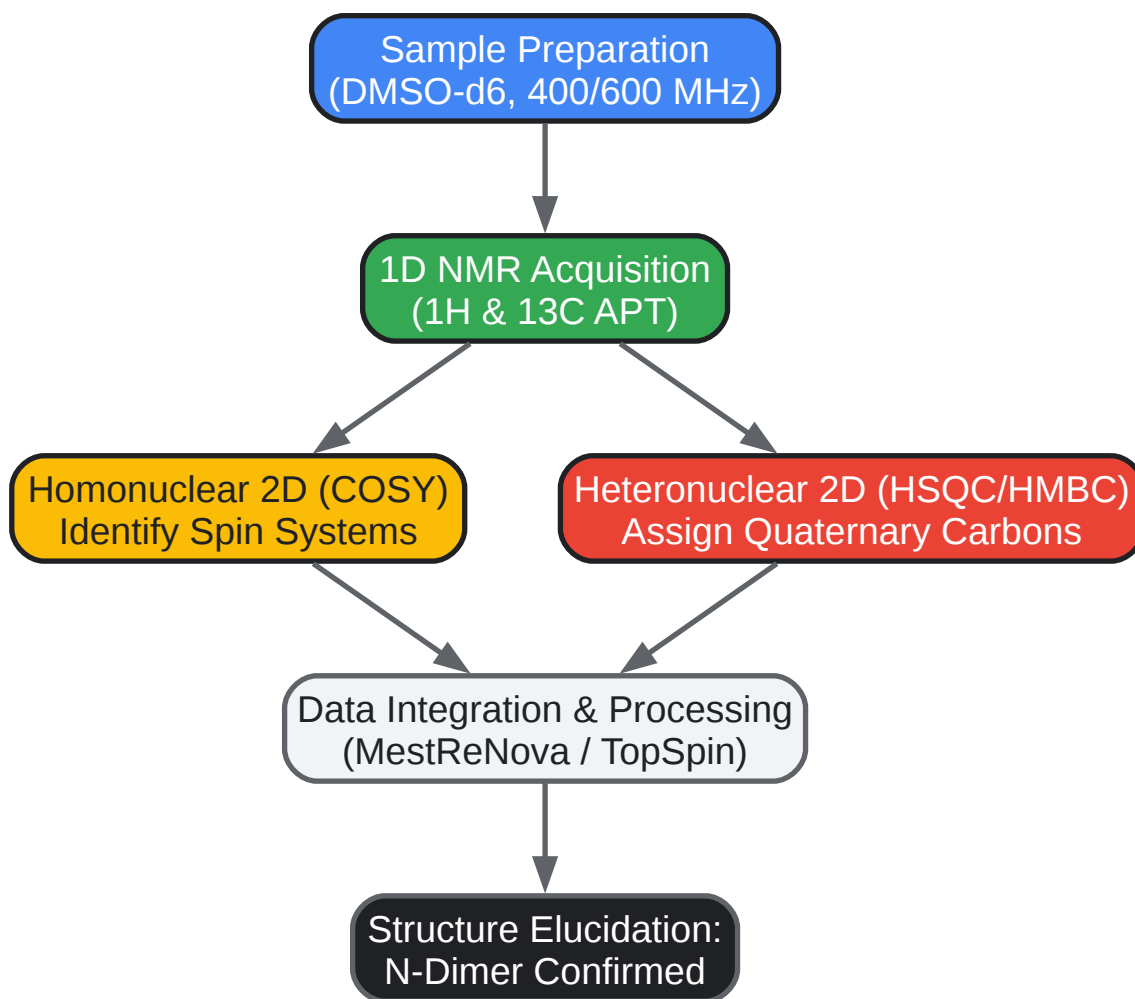
Experiments should be performed on a 400 MHz or 600 MHz NMR spectrometer equipped with a broadband multinuclear (BBO) or cryoprobe. Regulate the sample temperature to 298 K.

Table 1: Recommended NMR Acquisition Parameters (400 MHz)

Experiment	Pulse Sequence	Scans (NS)	Relaxation Delay (D1)	Spectral Width	Purpose
^1H NMR	zg30	16	2.0 s	12 ppm	Quantify primary proton environments and assess purity.
^{13}C APT	apt	1024	2.0 s	220 ppm	Identify carbon backbone; distinguish CH/CH ₃ from C/CH ₂ .
COSY	cosygpqf	4	1.5 s	10 ppm (F1/F2)	Map homonuclear aliphatic and aromatic spin systems.
HSQC	hsqcedetgpsp2.2	8	1.5 s	10 (F2) / 160 (F1)	Establish direct one-bond C-H connectivities.
HMBC	hmbcgpplpndqf	16	1.5 s	10 (F2) / 220 (F1)	Critical: Map long-range C-H connectivity for the bridge.

Data Interpretation and Diagnostic Markers

The structural elucidation follows a self-validating loop where 1D data proposes a hypothesis, and 2D data confirms it.



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Fig 2: Self-validating NMR workflow for the structural elucidation of the N-Dimer impurity.

The Three Diagnostic Pillars of the N-Dimer

When analyzing the processed spectra, look for these three definitive markers:

- **Loss of Symmetry in Unit 1:** Intact desvenlafaxine features a para-disubstituted phenol ring (an AA'BB' system with two doublets integrating to 2H each). In the N-Dimer, Unit 1 becomes 1,2,4-trisubstituted. You will observe an ABX spin system: a doublet at ~6.80 ppm ($J=8$ Hz), a doublet of doublets at ~6.90 ppm ($J=8,2$ Hz), and a finely split doublet at ~7.00 ppm ($J=2$ Hz).
- **The Methylene Bridge:** A new, isolated -CH₂- signal will appear around ~3.60 ppm in the ¹H spectrum, correlating to a carbon at ~55.0 ppm in the HSQC.

- **Distinct N-Methyl Environments:** You will observe two distinct N-methyl singlets: one integrating to 6H at ~2.20 ppm (the intact -N(CH₃)₂ of Unit 1) and one integrating to 3H at ~2.10 ppm (the -N(CH₃)- of Unit 2).

Table 2: Diagnostic NMR Assignments for Desvenlafaxine N-Dimer (Simulated, DMSO-d₆)

Structural Unit	Position	¹ H Chemical Shift (ppm)	¹³ C Chemical Shift (ppm)	Key HMBC Correlations (³ J_CH)
Unit 1 (Intact ODV)	Phenol C-1 (OH)	~9.30 (br s, 1H)	~155.0	C-2, C-6
Phenol C-2 (Bridge)	-	~125.0	H-Bridge (Definitive Linkage)	
Phenol C-3	~7.00 (d, J=2 Hz, 1H)	~128.0	C-1, C-5, C-Bridge	
Phenol C-5	~6.90 (dd, J=8,2 Hz, 1H)	~127.0	C-1, C-3	
Phenol C-6	~6.80 (d, J=8 Hz, 1H)	~115.0	C-2, C-4	
-N(CH ₃) ₂	~2.20 (s, 6H)	~45.0	Aliphatic CH ₂ (Unit 1)	
Unit 2 (N-desmethyl)	Phenol C-2', C-6'	~7.05 (d, J=8.5 Hz, 2H)	~130.0	C-4'
Phenol C-3', C-5'	~6.70 (d, J=8.5 Hz, 2H)	~115.0	C-1'	
-N(CH ₃)-	~2.10 (s, 3H)	~41.0	C-Bridge, Aliphatic CH ₂ ' (Unit 2)	
Linkage	Methylene Bridge	~3.60 (s or ABq, 2H)	~55.0	C-1, C-2, C-3 (Unit 1), N-CH ₃ (Unit 2)

Note: The definitive proof of structure is the HMBC cross-peak between the methylene bridge protons (~3.60 ppm) and the quaternary C-2 carbon (~125.0 ppm) of Unit 1, alongside a correlation to the N-CH₃ carbon (~41.0 ppm) of Unit 2.

Conclusion

By leveraging a comprehensive 1D and 2D NMR strategy, analytical chemists can move beyond simple mass detection to achieve absolute structural certainty of the Desvenlafaxine N-Dimer. The utilization of HMBC to map the Mannich-derived methylene bridge ensures that the protocol is entirely self-validating, providing the rigorous E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness) required for regulatory impurity filings.

References

- Processes for the preparation of odesmethylvenlafaxine, free from its dimer impurities
Source: Google Patents (US20090234020A1)²
- DVL44B: Desvenlafaxine N-Dimer Source: Molcan Corporation¹
- Advances in Research at Synthesis Process Optimization and Quality Standard Improvement of O-desmethylvenlafaxine Succinate Source: PMC (National Institutes of Health) ³

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Sources

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- ². US20090234020A1 - Processes for the preparation of odesmethylvenlafaxine, free from its dimer impurities - Google Patents [patents.google.com]
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